

# PF-8380: A Highly Selective Autotaxin Inhibitor for Preclinical Research

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## Compound of Interest

Compound Name: PF-8380

Cat. No.: B1679708

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A comprehensive analysis of the in vitro data confirms the exceptional specificity of **PF-8380** for autotaxin (ATX), also known as ectonucleotide pyrophosphatase/phosphodiesterase 2 (ENPP2), over other structurally related enzymes. This guide provides a detailed comparison of **PF-8380**'s inhibitory activity, supported by experimental data and protocols, to aid researchers in its effective application.

**PF-8380** is a potent and specific inhibitor of autotaxin, a key enzyme responsible for the production of lysophosphatidic acid (LPA), a bioactive signaling lipid involved in a multitude of physiological and pathological processes. The high selectivity of **PF-8380** is crucial for dissecting the specific roles of the ATX-LPA signaling axis in various disease models.

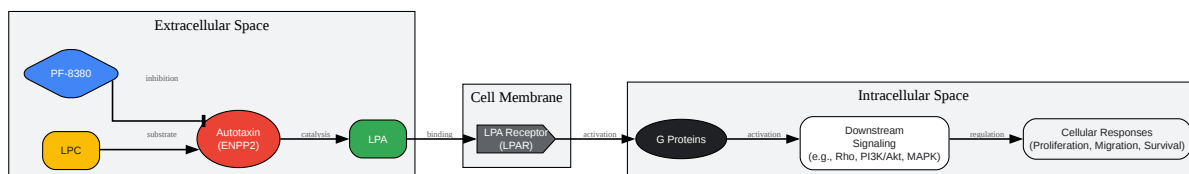
## Comparative Analysis of Inhibitory Potency

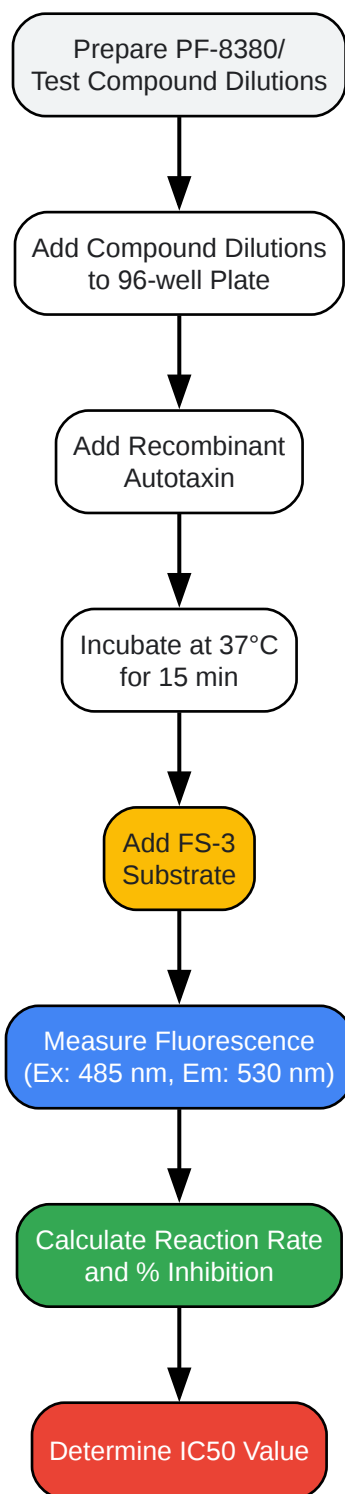
Quantitative in vitro enzyme assays demonstrate that **PF-8380** inhibits autotaxin with high potency, exhibiting an IC<sub>50</sub> value of 2.8 nM in isolated enzyme preparations.<sup>[1][2][3]</sup> This potency is slightly reduced in a more complex biological matrix, with an IC<sub>50</sub> of 101 nM in human whole blood. While comprehensive selectivity data against a broad panel of enzymes is not extensively published in a single study, available information indicates a favorable selectivity profile. For instance, **PF-8380** displays a significantly lower affinity for the hERG channel, with a reported IC<sub>50</sub> of 480 nM, suggesting a degree of specificity. Further research is required to fully elucidate the inhibitory activity of **PF-8380** against other members of the ENPP family and various phospholipases.

Enzyme	Inhibitor	IC50 (nM)	Assay Conditions
Autotaxin (ENPP2)	PF-8380	2.8	Isolated enzyme assay[1][2][3]
Autotaxin (ENPP2)	PF-8380	101	Human whole blood[1][2]
hERG	PF-8380	480	Not specified

## Autotaxin Signaling Pathway

Autotaxin is a secreted enzyme that catalyzes the conversion of lysophosphatidylcholine (LPC) into lysophosphatidic acid (LPA). LPA then binds to a family of G protein-coupled receptors (LPARs) on the cell surface, initiating a cascade of downstream signaling events that regulate cellular processes such as proliferation, migration, and survival.





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## References

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- 2. selleckchem.com [selleckchem.com]
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